

Personal protective equipment for handling Ethylmalonic acid-d3

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Compound of Interest

Compound Name: Ethylmalonic acid-d3

Cat. No.: B1433853

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Essential Safety and Handling Guide for Ethylmalonic Acid-d3

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Ethylmalonic acid-d3**. It outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

Ethylmalonic acid-d3 is classified as a substance that can cause skin and eye irritation.[1] It may also cause respiratory irritation.[1][2] As a deuterated compound, it is a stable isotope and not radioactive.[3]

GHS Hazard Statements:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethylmalonic acid-d3** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times. Chemical safety goggles are recommended. A face shield can be worn over safety glasses for additional protection from splashes. [1] [4] [5] [6]
Hand Protection	Chemical-resistant Gloves	Wear suitable protective gloves. Nitrile or neoprene gloves are generally recommended for handling organic acids. Always inspect gloves for tears or holes before use. [1] [5]
Body Protection	Laboratory Coat	A lab coat or smock should be worn to protect against skin contact and contamination of personal clothing. [7] [8]
Respiratory Protection	Respirator	In case of inadequate ventilation or when handling the powder outside of a fume hood, a NIOSH-approved respirator for dusts and organic vapors should be used. [1] [9]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **Ethylmalonic acid-d3** in a well-ventilated area.[\[1\]](#)

- Use a chemical fume hood for all procedures that may generate dust or aerosols.[7]

2. Personal Preparation:

- Ensure all required PPE is clean, in good condition, and properly worn before handling the compound.
- Tie back long hair and remove any dangling jewelry.
- Do not wear open-toed shoes or sandals in the laboratory.[8]

3. Handling the Compound:

- Before use, carefully read the label on the container twice.[7]
- Avoid breathing dust or mist.[1]
- Prevent contact with skin and eyes.[1][6]
- Measure and weigh the compound carefully to avoid creating dust.
- If the compound needs to be dissolved, use appropriate anhydrous solvents in a closed system if possible.[10]

4. In Case of a Spill:

- If a spill occurs, clean it up immediately.[7]
- For solid spills, carefully sweep up the material and place it in a designated waste container. Avoid generating dust.
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.

5. Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[1][7]
- Do not eat, drink, or smoke in the laboratory.[8]

Disposal Plan

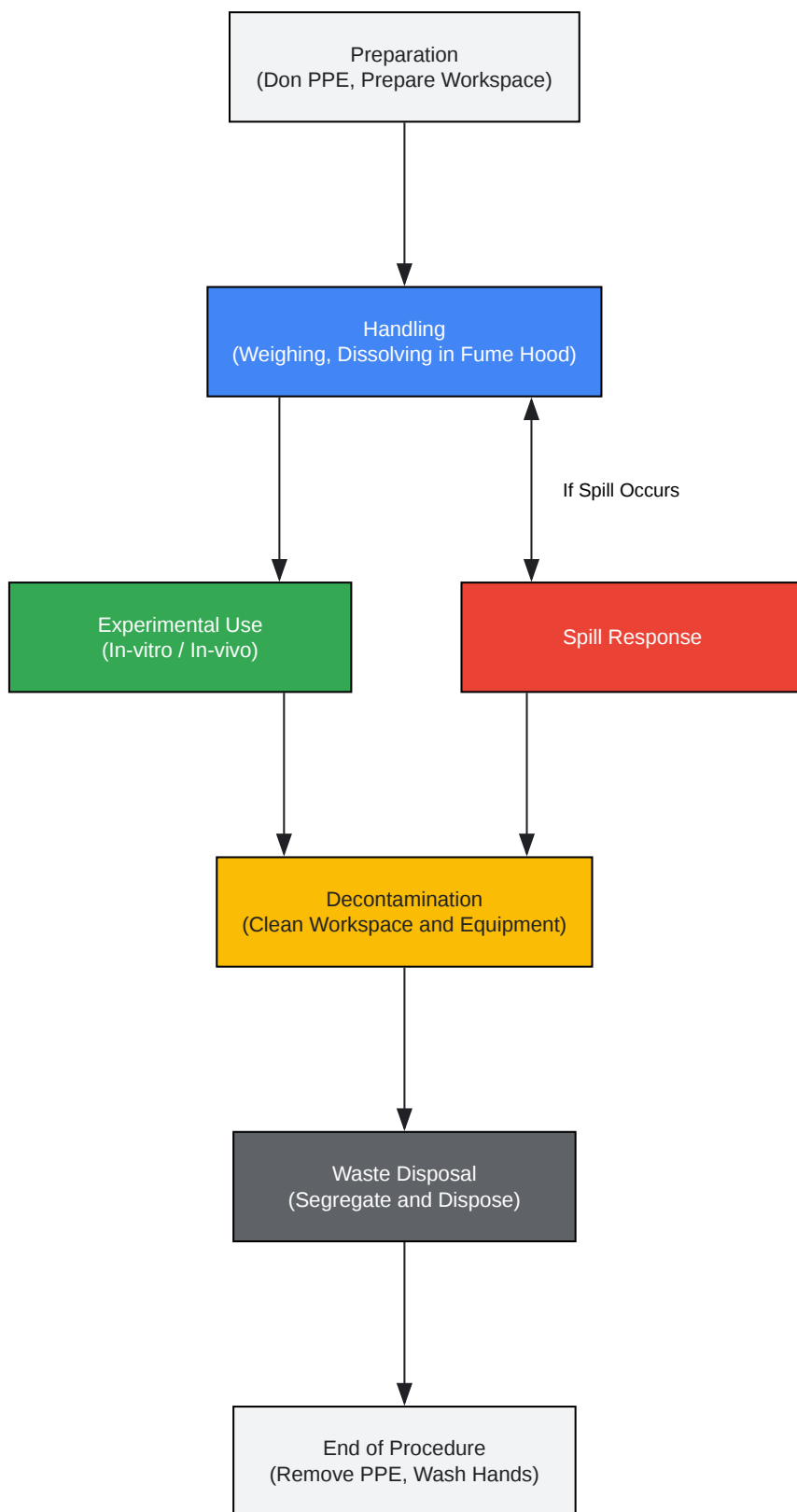
All waste containing **Ethylmalonic acid-d3** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Place any unused compound and contaminated disposable materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect all solutions containing **Ethylmalonic acid-d3** in a designated, labeled waste container. Do not pour down the sink.^[7]
- Contaminated Glassware: Rinse glassware thoroughly with an appropriate solvent, and collect the rinsate as chemical waste before washing.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5D3H5O4	[1]
Molecular Weight	~135.1 g/mol	[11]
Physical State	Solid (Powder)	[6][12]
Appearance	Off-white	[6][12]
Melting Point	109 - 114 °C	[6][12]
Purity	≥98%	[13]

Experimental Workflow



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